

The Pharmacological Potential of Substituted Benzofuran-2-Carboxylic Acids: A Technical Guide

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Compound of Interest

Compound Name: *5-Fluoro-3-methyl-1-benzofuran-2-carboxylic acid*

Cat. No.: *B1332286*

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Substituted benzofuran-2-carboxylic acids represent a versatile class of heterocyclic compounds that have garnered significant attention in medicinal chemistry. Their unique structural framework serves as a privileged scaffold for the design and development of novel therapeutic agents with a wide spectrum of biological activities. This technical guide provides an in-depth overview of the synthesis, biological evaluation, and structure-activity relationships of these compounds, with a focus on their anticancer, antimicrobial, and anti-inflammatory properties.

Anticancer Activity

Derivatives of benzofuran-2-carboxylic acid have demonstrated potent cytotoxic effects against a variety of human cancer cell lines.^{[1][2]} The mechanism of action often involves the induction of apoptosis and inhibition of key signaling pathways crucial for cancer cell proliferation and survival.^{[1][3]}

Quantitative Data for Anticancer Activity

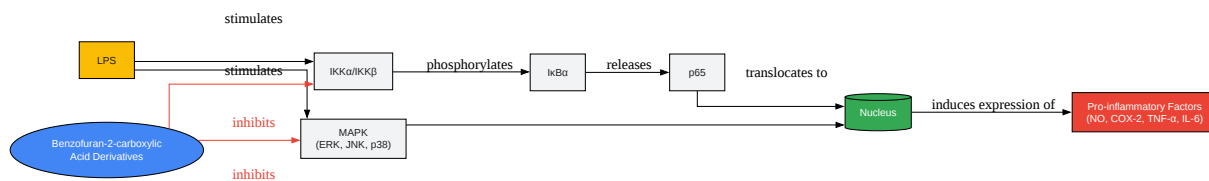
The anticancer efficacy of various substituted benzofuran-2-carboxylic acid derivatives is summarized below. The data highlights the half-maximal inhibitory concentration (IC₅₀)

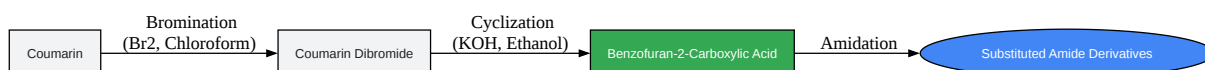
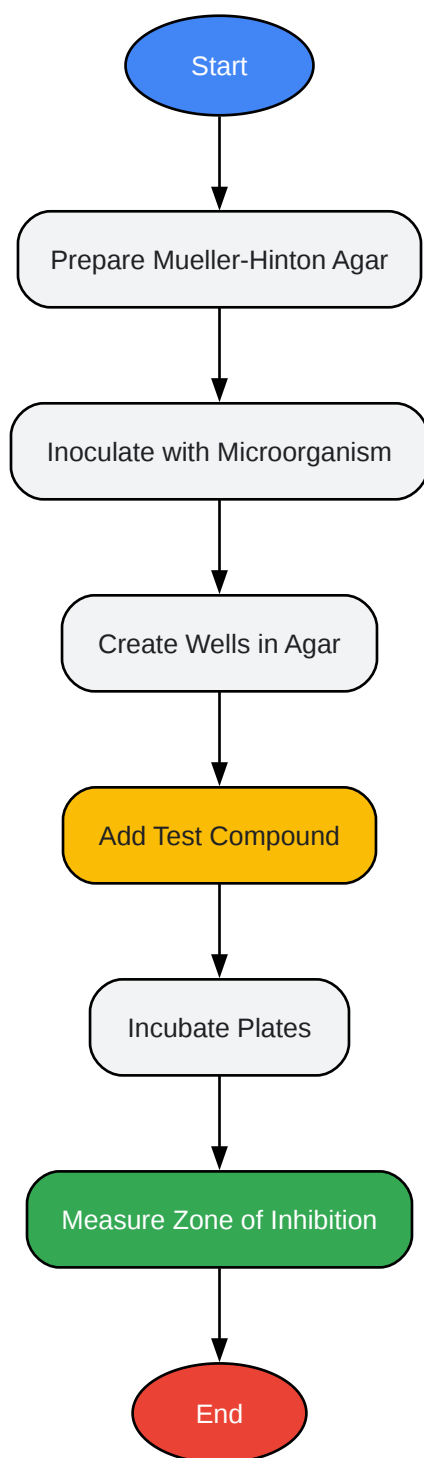
required to inhibit the growth of cancer cells.

| Compound ID | Substitution Pattern | Cancer Cell Line | IC50 (μM) | Reference |
|-------------|--|--|--|-----------|
| 10d | Amide derivative with bromo substitution | MCF-7 (Breast) | 2.07 | [3][4] |
| A549 (Lung) | 1.504 | [4] | | |
| 10e | Amide derivative with nitro substitution | A549 (Lung) | 1.04 | [4] |
| 12b | Amide derivative with chloro substituent on aryl hydrazide | A549 (Lung) | 0.858 | [3][4] |
| 3m | N-(4'-hydroxy)phenylamide | ACHN (Renal), HCT15 (Colon), MM231 (Breast), NUGC-3 (Gastric), NCI-H23 (Lung), PC-3 (Prostate) | Potent activity at low micromolar concentrations | [1][2] |
| Compound 1 | Novel heterocyclic derivative | MCF-7 (Breast) | 7 | [3] |

Key Signaling Pathways in Anticancer Activity

The anticancer effects of benzofuran-2-carboxylic acid derivatives are often mediated through the modulation of critical signaling pathways such as NF-κB and MAPK, which are pivotal in inflammation and cancer progression.[1][5]





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